

Safety and Handling Precautions for 4-Bromo-2-methylanisole: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-methylanisole

Cat. No.: B088804

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **4-Bromo-2-methylanisole** (CAS No. 14804-31-0). The following sections detail the physical and chemical properties, toxicological data, handling and storage procedures, and emergency measures to ensure the safe use of this compound in a laboratory setting.

Chemical and Physical Properties

4-Bromo-2-methylanisole is a brominated aromatic compound.^[1] Its properties are summarized in the table below.

| Property | Value | Source(s) |
|-------------------|---|--------------------|
| Molecular Formula | C ₈ H ₉ BrO | [1][2][3][4] |
| Molecular Weight | 201.06 g/mol | [2][4][5][6] |
| Appearance | White to cream or pale yellow solid crystalline powder | [3][7] |
| Melting Point | 66 - 69 °C / 150.8 - 156.2 °F | [2][5][7] |
| Boiling Point | 126 - 128 °C @ 10 Torr | [2] |
| Flash Point | No information available/Not applicable | [5][7] |
| Solubility | Moderately soluble in organic solvents, low solubility in water | [1] |
| CAS Number | 14804-31-0 | [1][2][3][4][5][7] |

Toxicological Information and Hazard Identification

While some safety data sheets suggest that **4-Bromo-2-methylanisole** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, other sources indicate potential hazards.[7] It is prudent to handle this chemical with care, assuming it may cause skin and eye irritation.

| Hazard Classification (GHS) | Category | Statement | Source(s) |
|--|----------|----------------------------------|-----------|
| Skin Corrosion/Irritation | 2 | Causes skin irritation | [6][8] |
| Serious Eye Damage/Eye Irritation | 2A | Causes serious eye irritation | [6][8] |
| Specific Target Organ Toxicity (Single Exposure) | 3 | May cause respiratory irritation | [6][8] |

Acute Toxicity: Information on acute toxicity is limited.[7]

Carcinogenicity: There is no information available to indicate that this compound is a carcinogen.[7]

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure laboratory safety.

Engineering Controls

- Work in a well-ventilated area. Use of a chemical fume hood is recommended for all procedures involving this compound.[9]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[7]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[7] For large-scale operations or in situations with potential for aerosolization, a NIOSH/MSHA approved respirator may be necessary.[10]

General Hygiene Measures

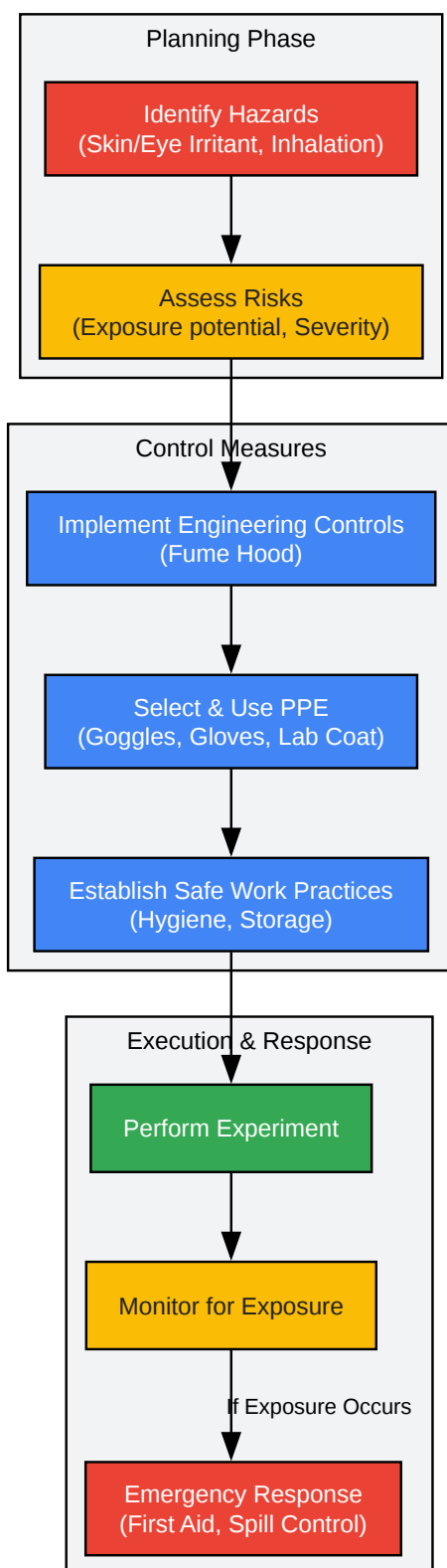
- Avoid contact with skin, eyes, and clothing.[7]
- Do not ingest or inhale.[7]
- Wash hands thoroughly after handling.[9]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[11]

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.^[7]
- Store away from heat and sources of ignition.^[7]

Experimental Protocols: Risk Assessment Workflow

The following diagram illustrates a logical workflow for risk assessment and control when working with **4-Bromo-2-methylanisole**.



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Caption: Risk assessment and control workflow for handling **4-Bromo-2-methylanisole**.

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

| Exposure Route | First-Aid Procedure | Source(s) |
|----------------|--|-------------|
| Eye Contact | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. | [7] |
| Skin Contact | Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur. | [7] |
| Inhalation | Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur. | [7][10][12] |
| Ingestion | Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention. | [7][10][12] |

Fire and Explosion Hazards

| Hazard | Details | Source(s) |
|----------------------------------|--|-----------|
| Flammability | Combustible solid. | [5] |
| Suitable Extinguishing Media | Use water spray, carbon dioxide (CO2), dry powder, or foam. | [11] |
| Unsuitable Extinguishing Media | Do not use a heavy water stream. | [11] |
| Hazardous Combustion Products | May produce carbon monoxide, carbon dioxide, and hydrogen bromide upon combustion. | [9] |
| Firefighter Protective Equipment | As in any fire, wear self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode and full protective gear. | [7] |

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[7]
- Environmental Precautions: Should not be released into the environment.[7]
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.[7]

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Contact a licensed professional waste disposal service to dispose of this material.

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